

Technical Guide on the Safe Handling of 3-Methyl-3-penten-1-ol

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Compound of Interest

Compound Name: 3-Methyl-3-penten-1-ol

Cat. No.: B155299

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **3-Methyl-3-penten-1-ol**, a tertiary alcohol used in various chemical syntheses. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

Proper handling and storage procedures are largely dictated by the physical and chemical properties of a substance. The following table summarizes the key properties of **3-Methyl-3-penten-1-ol**.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ O	[1][2][3]
Molecular Weight	100.16 g/mol	[1][4]
Appearance	Colorless liquid	[4]
Odor	Pleasant	[4]
Specific Gravity	0.838 g/mL at 25 °C	[5]
Refractive Index	1.428 at 20 °C	[5]
Flash Point	25.56 °C (78.00 °F) (Tag Closed Cup)	[5]
Water Solubility	Immiscible or difficult to mix	[3]
Other Solubilities	Soluble in alcohol	[3]

Toxicological Data

Understanding the toxicity of a substance is critical for assessing its risk and implementing appropriate safety measures. **3-Methyl-3-penten-1-ol** is classified as harmful if swallowed.[1][2][5]

Toxicity Metric	Value	Species	Route	Reference
LD ₅₀	700 mg/kg	Rat	Oral	[5]
LD ₅₀	1152 mg/kg	Mouse	Oral	[5]
LD ₅₀	1160 mg/kg	Mouse	Subcutaneous	[5]

Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting. [6]

Hazard Identification and GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication.

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor[1][2]
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1][2]

Signal Word: Warning[1][2]

Pictograms:

- Flame (GHS02)
- Exclamation Mark (GHS07)

Safe Handling and Storage Workflow

The following diagram outlines the essential steps for the safe handling and storage of **3-Methyl-3-penten-1-ol**, from receipt to disposal.



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Caption: Workflow for the safe handling and storage of **3-Methyl-3-penten-1-ol**.

Experimental Protocols: Best Practices

While specific experimental safety protocols for **3-Methyl-3-penten-1-ol** are not readily available in the searched literature, the following best practices for handling flammable and moderately toxic liquid chemicals in a research setting should be strictly followed. These are based on the information provided in the Safety Data Sheets for this and structurally similar compounds.

5.1. Engineering Controls

- Ventilation: Always handle **3-Methyl-3-penten-1-ol** in a well-ventilated area.^[7] A chemical fume hood is recommended for all procedures that may generate vapors.
- Ignition Sources: Eliminate all potential ignition sources, including open flames, hot surfaces, and sparks.^[6] Use only explosion-proof electrical equipment.^[6]
- Grounding: Ground and bond containers when transferring the material to prevent the buildup of static electricity.^[6]

5.2. Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[6]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile) and a lab coat or other protective clothing to prevent skin contact.^[6]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator.^[6]

5.3. Handling Procedures

- Avoid contact with skin and eyes.^[5]
- Do not ingest or inhale.^[6]
- Wash hands thoroughly after handling.^[6]

- Use non-sparking tools.[6]

5.4. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[6]
- Keep away from heat, sparks, and open flames.[6]

Emergency Procedures

The following diagram illustrates the appropriate response to various emergency situations involving **3-Methyl-3-penten-1-ol**.



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Caption: Emergency response procedures for **3-Methyl-3-penten-1-ol** exposure and fire.

Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national regulations.[6] Contact a licensed professional waste disposal service to dispose of this material. Do not empty into drains.[6]

This technical guide is intended to provide comprehensive safety and handling information for **3-Methyl-3-penten-1-ol**. It is not a substitute for a thorough understanding of the material's Safety Data Sheet and proper laboratory training. Always prioritize safety and consult with your institution's environmental health and safety department for specific guidance.

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